

Application Notes and Protocols: Long-Term Storage and Stability of Angio-S

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Compound of Interest

Compound Name: Angio-S

Cat. No.: B15599843

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Product Name: **Angio-S** (Synthetic Peptide Angiogenesis Inhibitor) Catalog Number: ANG-S-1001 Molecular Formula: $C_{129}H_{208}N_{36}O_{40}S_2$ (Hypothetical) Molecular Weight: 2963.4 g/mol (Hypothetical) Formulation: Lyophilized powder

Introduction

Angio-S is a potent synthetic peptide inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis. As a therapeutic and research agent, ensuring its long-term stability and potency is critical for reproducible and reliable results. These guidelines provide detailed protocols for the proper storage and handling of **Angio-S**, along with methods to assess its stability over time.

Recommended Long-Term Storage Conditions

Proper storage is essential to prevent degradation and maintain the biological activity of **Angio-S**. The following conditions are recommended for the lyophilized powder and reconstituted solutions.

Table 1: Recommended Storage Conditions for **Angio-S**

Form	Storage Temperature	Humidity	Light Exposure	Recommended Container
Lyophilized Powder	-20°C to -80°C	< 30% RH	Protect from light	Amber glass vials with airtight seals
Reconstituted Solution (in PBS, pH 7.4)	2-8°C	N/A	Protect from light	Polypropylene microcentrifuge tubes
Reconstituted Solution (for long-term)	-80°C (aliquoted)	N/A	Protect from light	Cryogenic vials

Stability Data

The stability of **Angio-S** has been evaluated under various conditions to determine its shelf life. The following tables summarize the stability data from accelerated degradation and real-time stability studies.

Table 2: Stability of Lyophilized **Angio-S** at Different Temperatures (Purity by HPLC)

Storage Temperature	Initial Purity	3 Months	6 Months	12 Months	24 Months
25°C ± 2°C	99.5%	95.1%	90.3%	82.1%	70.5%
4°C ± 2°C	99.5%	99.2%	98.9%	98.5%	97.8%
-20°C ± 5°C	99.5%	99.5%	99.4%	99.4%	99.2%
-80°C ± 5°C	99.5%	99.5%	99.5%	99.5%	99.5%

Table 3: Stability of Reconstituted **Angio-S** (1 mg/mL in PBS) at 4°C

Time Point	Purity by HPLC	Bioactivity (% Inhibition)
Initial	99.5%	98.2%
24 Hours	99.4%	98.0%
48 Hours	99.1%	97.5%
7 Days	97.8%	95.1%
14 Days	95.2%	90.3%

Experimental Protocols

Protocol for Purity Assessment by Reverse-Phase HPLC (RP-HPLC)

This protocol describes the method to determine the purity of **Angio-S** and quantify degradation products.

Materials:

- **Angio-S** sample (lyophilized or reconstituted)
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)
- Trifluoroacetic acid (TFA)
- C18 column (e.g., 4.6 x 150 mm, 3.5 μ m)
- HPLC system with UV detector

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in water.

- Mobile Phase B: 0.1% TFA in ACN.
- Sample Preparation:
 - Reconstitute lyophilized **Angio-S** in Mobile Phase A to a final concentration of 1 mg/mL.
 - Filter the sample through a 0.22 µm syringe filter.
- HPLC Conditions:
 - Column: C18, 4.6 x 150 mm, 3.5 µm
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: 220 nm
 - Injection Volume: 20 µL
 - Gradient:
 - 0-5 min: 5% B
 - 5-35 min: 5% to 65% B
 - 35-40 min: 65% to 95% B
 - 40-45 min: 95% B
 - 45-50 min: 95% to 5% B
 - 50-60 min: 5% B
- Data Analysis:
 - Integrate the peak areas.
 - Calculate purity as: (Area of **Angio-S** peak / Total area of all peaks) x 100%.

Protocol for Bioactivity Assessment (HUVEC Tube Formation Assay)

This protocol assesses the biological activity of **Angio-S** by measuring its ability to inhibit VEGF-induced tube formation in Human Umbilical Vein Endothelial Cells (HUVECs).

Materials:

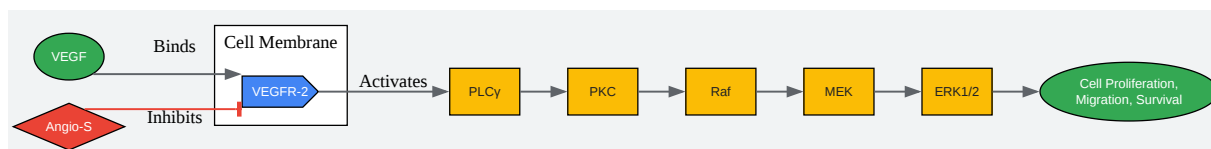
- HUVECs
- Endothelial Cell Growth Medium (EGM-2)
- Matrigel
- VEGF (Vascular Endothelial Growth Factor)
- **Angio-S** (reconstituted)
- 96-well plate
- Calcein AM

Procedure:

- Plate Coating:
 - Thaw Matrigel on ice.
 - Add 50 µL of Matrigel to each well of a pre-chilled 96-well plate.
 - Incubate at 37°C for 30 minutes to allow polymerization.
- Cell Seeding:
 - Harvest HUVECs and resuspend in EGM-2 at a density of 2×10^5 cells/mL.
 - Prepare treatment conditions:
 - Control (EGM-2 only)

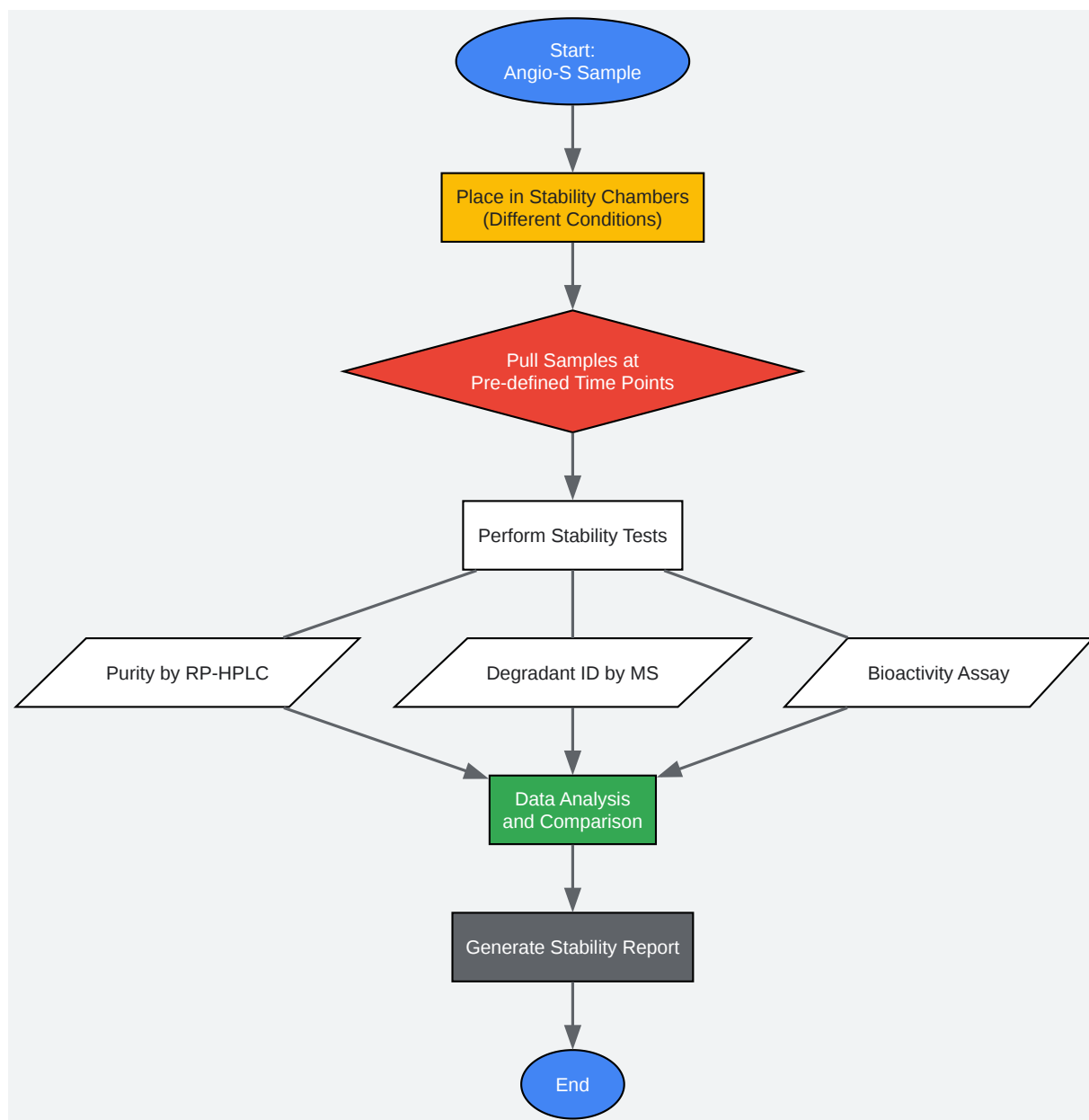
- VEGF only (50 ng/mL)
- VEGF + **Angio-S** (at various concentrations)
- Add 100 μ L of the cell suspension with the respective treatments to each well.
- Incubation:
 - Incubate the plate at 37°C, 5% CO₂ for 6-8 hours.
- Staining and Imaging:
 - Remove the medium and gently wash with PBS.
 - Add 100 μ L of 2 μ M Calcein AM in PBS to each well and incubate for 30 minutes.
 - Image the tube network using a fluorescence microscope.
- Data Analysis:
 - Quantify the total tube length or number of branch points using image analysis software (e.g., ImageJ).
 - Calculate the percent inhibition relative to the VEGF-only control.

Visualizations



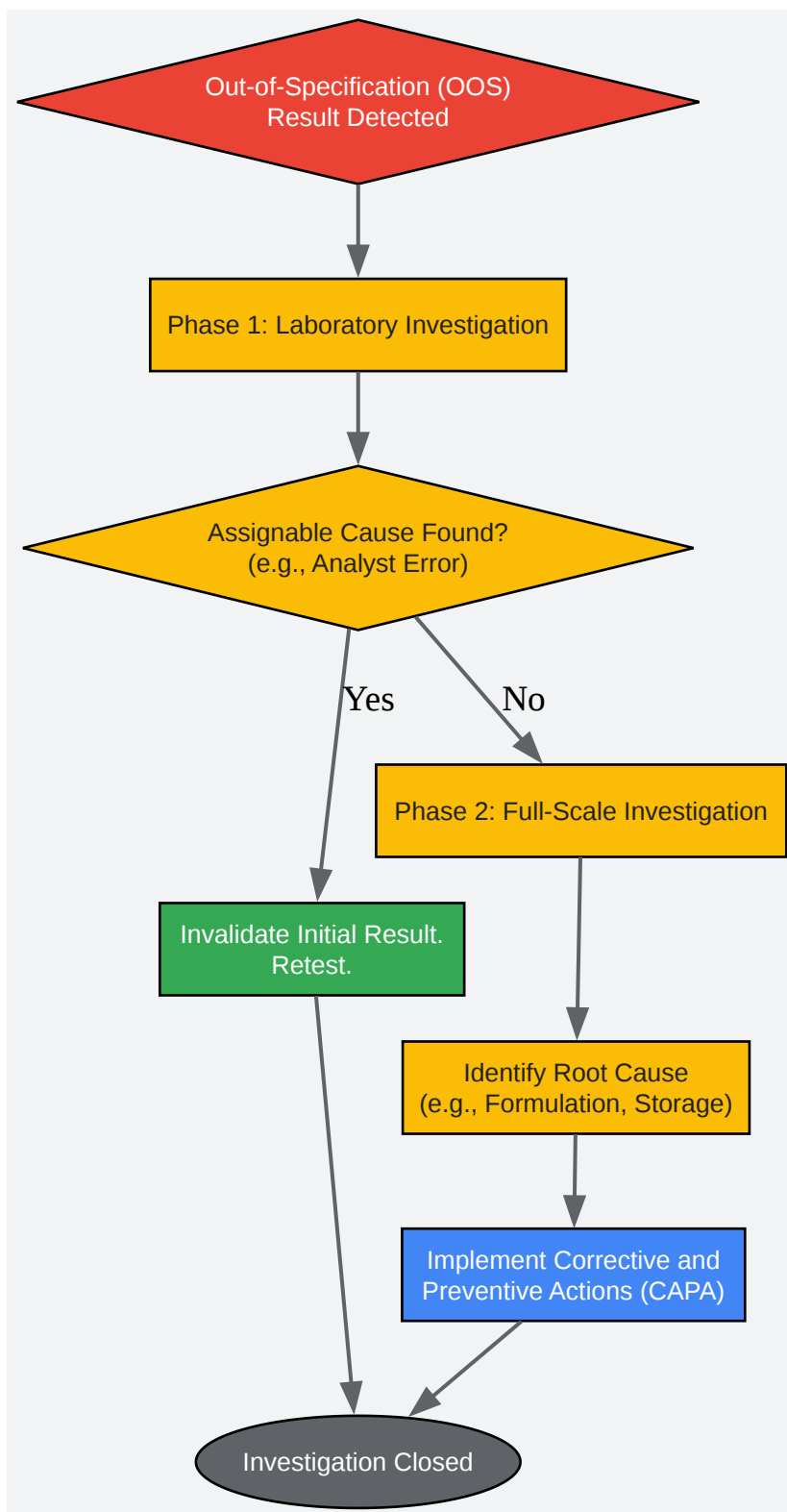
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Caption: Hypothetical signaling pathway of **Angio-S** inhibiting VEGF-induced angiogenesis.



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Caption: Experimental workflow for the long-term stability testing of **Angio-S**.



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Caption: Decision tree for handling out-of-specification (OOS) stability results.

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